Essential Guide to the Proper Disposal of L-368,899

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Compound of Interest	
Compound Name:	*L-368,899*
CAS No.:	*148927-60-0*
Cat. No.:	*B124111*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical component of laboratory safety and operational excellence. This guide provides essential, immediate safety and logistical information for the proper disposal of **L-368,899**, a potent and selective non-peptide oxytocin receptor antagonist. Adherence to these procedures is vital for protecting personnel and the environment.

Chemical and Safety Data Overview

While specific disposal instructions for **L-368,899** are not readily available, a comprehensive understanding of its chemical properties and the general principles of laboratory waste management can ensure its safe disposal. **L-368,899**, also known as **L-368,899** hydrochloride, is a complex organic molecule.[1] Although one safety data sheet (SDS) indicates it does not meet the criteria for hazardous classification under certain regulations, it is prudent to treat it as a potentially hazardous chemical until further information is available.[1][2]

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Property	Data	Source
Chemical Name	(2S)-2-Amino-N-[(1S,2S,4R)-7,7-dimethyl-1-[[[4-(2-methylphenyl)-1-piperazinyl]sulfonyl]methyl]bicyclo[2.2.1]hept-2-yl]-4-(methylsulfonyl)butanamide dihydrochloride	Tocris Bioscience[1]
Molecular Formula	C26H42N4O5S2 · 2HCl	Tocris Bioscience[1]
Molecular Weight	627.68 g/mol	Tocris Bioscience[1]
Solubility	Soluble in DMSO and water (approx. 100 mM)	Cayman Chemical[2]
Storage	Store at -20°C	Cayman Chemical[2]
Hazard Classification	Does not meet classification criteria of EC Directives 67/548/EEC, 1999/45/EC or 1272/2008. The product does not need to be labelled in accordance with EC directives or respective national laws.	Tocris Bioscience[1]
General Precaution	This material should be considered hazardous until further information becomes available. Do not ingest, inhale, get in eyes, on skin, or on clothing. Wash thoroughly after handling.	Cayman Chemical[2]

Experimental Protocols: General Disposal Procedures

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The following step-by-step guide is based on established best practices for the disposal of laboratory chemical waste.[3][4][5][6][7] It is imperative to consult and follow your institution's specific Environmental Health and Safety (EHS) guidelines, as regulations can vary.

1. Waste Identification and Classification:

- Treat all **L-368,899** waste, including pure compound, solutions, and contaminated materials (e.g., gloves, pipette tips, vials), as chemical waste.
- Do not mix **L-368,899** waste with other waste streams unless explicitly permitted by your institution's EHS office.

2. Waste Segregation:

- Segregate **L-368,899** waste based on its physical state (solid or liquid) and the solvent used.
- Keep halogenated and non-halogenated solvent waste separate.
- Store acids and bases in separate containers.[5]

3. Waste Collection and Container Management:

- Use only approved, chemically compatible, and properly sealed waste containers.[3][7]
- Ensure containers are in good condition and have secure, leak-proof closures.[7]
- Do not overfill containers; leave adequate headspace (at least 10%) to allow for expansion.
- Keep waste containers closed at all times, except when adding waste.[4][6]

4. Labeling of Waste Containers:

- Clearly label all waste containers with the words "Hazardous Waste" (or as required by your institution).
- Identify the full chemical name of all contents, including solvents and their approximate concentrations or percentages.

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- Indicate the date when the waste was first added to the container.

5. Storage of Chemical Waste:

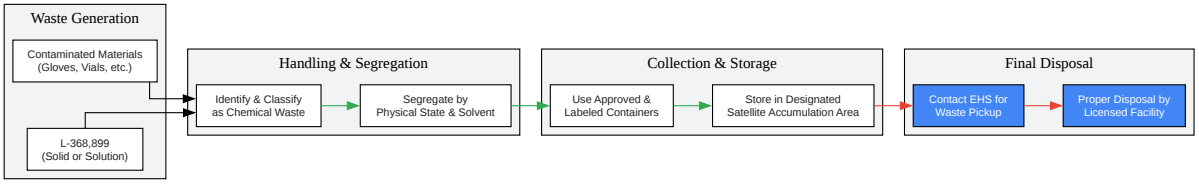
- Store waste containers in a designated and well-ventilated "Satellite Accumulation Area" at or near the point of generation.[5][6]
- Ensure the storage area is away from heat sources and direct sunlight.[3]
- Maintain segregation of incompatible waste types within the storage area.

6. Requesting Waste Pickup:

- Once a waste container is full or has reached the maximum accumulation time allowed by your institution, contact your EHS office to schedule a waste pickup.[6]
- Do not dispose of **L-368,899** or its solutions down the drain or in the regular trash.[3][4]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **L-368,899**.



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Caption: Logical workflow for the proper disposal of **L-368,899**.

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By adhering to these procedures and consulting with your local EHS professionals, you can ensure the safe and compliant disposal of **L-368,899**, fostering a secure and responsible research environment.

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References

- 1. resources.rndsystems.com [resources.rndsystems.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions - Labor Security System [laborsecurity.com]
- 4. vumc.org [vumc.org]
- 5. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 6. ehrs.upenn.edu [ehrs.upenn.edu]
- 7. danielshealth.com [danielshealth.com]
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